

Application Notes and Protocols for the Oral Administration of Finrozole in Research

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Compound of Interest

Compound Name: *Finrozole*

Cat. No.: *B1672675*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the formulation of **Finrozole**, a non-steroidal competitive aromatase inhibitor, for oral administration in a research setting. Given **Finrozole**'s poor aqueous solubility, these guidelines address the preparation of both suspensions and solutions to facilitate preclinical studies.

Physicochemical Properties of Finrozole

A thorough understanding of **Finrozole**'s physicochemical properties is crucial for successful formulation development. Key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₅ FN ₄ O	[1]
Molar Mass	322.34 g/mol	[1]
Solubility	DMSO: 50 mg/mL (155.12 mM)	[2]
Poor aqueous solubility	[2]	
Calculated LogP	2.8	[3]
Optimal pH Stability	5-9	

Experimental Protocols for Oral Formulation

Due to its low water solubility, **Finrozole** can be formulated for oral gavage as either a suspension or a solution. The choice of formulation will depend on the specific requirements of the study.

Protocol for Preparation of a Finrozole Suspension (e.g., for Rodent Studies)

This protocol describes the preparation of a **Finrozole** suspension, a common formulation for preclinical oral dosing.

Materials:

- **Finrozole** powder
- Vehicle (e.g., 0.5% w/v carboxymethylcellulose sodium (CMC-Na) in purified water, 0.5% methylcellulose in water)
- Mortar and pestle or homogenizer
- Stir plate and stir bar
- Calibrated balance
- Volumetric flasks and graduated cylinders
- Purified water

Procedure:

- Calculate the required amounts: Determine the total volume of suspension needed and the desired concentration of **Finrozole**. Calculate the mass of **Finrozole** and the volume of the vehicle required.
- Prepare the vehicle: If not already prepared, weigh the appropriate amount of suspending agent (e.g., CMC-Na) and dissolve it in purified water with the aid of a stir plate.

- **Wet the Finrozole powder:** Accurately weigh the **Finrozole** powder. Place it in a mortar and add a small amount of the vehicle to form a smooth, uniform paste. This step is crucial to prevent clumping.
- **Gradual dilution:** Slowly add the remaining vehicle to the paste while continuously triturating with the pestle or homogenizing to ensure a fine, uniform dispersion of the particles.
- **Final mixing:** Transfer the suspension to a volumetric flask and rinse the mortar and pestle with a small amount of vehicle, adding the rinsing to the flask to ensure a complete transfer of the drug. Add vehicle to the final desired volume and mix thoroughly with a stir bar for at least 30 minutes.
- **Storage:** Store the suspension in a well-closed, light-resistant container at 2-8°C. Shake well before each use to ensure uniform dosing.

Protocol for Preparation of a Finrozole Solution

This protocol provides two options for preparing a **Finrozole** solution, which can offer improved bioavailability.

Option A: Cyclodextrin-Based Solution

This method is based on a previously reported formulation used in a human pharmacokinetic study.^[4]

Materials:

- **Finrozole** powder
- Hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Purified water
- Stir plate and stir bar
- Calibrated balance
- Volumetric flasks

Procedure:

- Prepare the cyclodextrin solution: Prepare a 5% w/v solution of HP- β -CD in purified water. For example, to prepare 100 mL, dissolve 5 g of HP- β -CD in 100 mL of purified water.
- Dissolve **Finrozole**: Accurately weigh the required amount of **Finrozole** and add it to the HP- β -CD solution.
- Mix thoroughly: Stir the mixture using a stir plate until the **Finrozole** is completely dissolved. Gentle heating (to no more than 40°C) may be used to aid dissolution, but the solution should be cooled to room temperature before use.
- Storage: Store the solution in a well-closed, light-resistant container at room temperature or 2-8°C.

Option B: Co-solvent-Based Solution

This protocol uses a co-solvent system to solubilize **Finrozole**. Note: The optimal co-solvent ratio should be determined experimentally to ensure the desired concentration of **Finrozole** remains in solution.

Materials:

- **Finrozole** powder
- Co-solvents (e.g., Polyethylene glycol 400 (PEG 400), Propylene glycol (PG), Ethanol)
- Purified water
- Stir plate and stir bar
- Calibrated balance
- Volumetric flasks and graduated cylinders

Procedure:

- Select a co-solvent system: A common starting point for poorly soluble compounds is a mixture of PEG 400, PG, and water. The exact ratios will need to be optimized.
- Dissolve **Finrozole** in the co-solvent: Accurately weigh the **Finrozole** powder and dissolve it in the chosen co-solvent or co-solvent mixture (e.g., a 1:1 mixture of PEG 400 and PG).
- Add aqueous phase: Slowly add purified water to the co-solvent mixture while stirring continuously. The final concentration of the organic co-solvents should be kept as low as possible while maintaining the solubility of **Finrozole**.
- Final mixing and storage: Once a clear solution is obtained, mix thoroughly and store in a well-closed, light-resistant container at room temperature. Observe the solution for any signs of precipitation before each use.

Quality Control and Stability Testing

It is essential to perform quality control checks and stability testing on the prepared formulations to ensure their quality and reliability for research purposes.

Quality Control Parameters

Parameter	Method	Acceptance Criteria
Appearance	Visual inspection	Homogeneous suspension or clear solution, free from visible aggregates or precipitation.
pH	pH meter	Within a range known to be stable for Finrozole (e.g., 5-9).
Concentration	HPLC	Within $\pm 10\%$ of the target concentration.
Particle Size (for suspensions)	Particle size analyzer	A narrow and consistent particle size distribution.

Stability Testing Protocol (Stress Testing)

A stress testing protocol should be implemented to assess the stability of the formulation under various conditions.

Procedure:

- Prepare the formulation: Prepare a batch of the **Finrozole** formulation to be tested.
- Aliquot and store: Aliquot the formulation into multiple containers and store them under the following conditions:
 - Refrigerated: 2-8°C
 - Room temperature: 25°C/60% RH
 - Accelerated: 40°C/75% RH
 - Photostability: In a photostability chamber according to ICH Q1B guidelines.
- Testing schedule: Test the aliquots at predetermined time points (e.g., 0, 1, 2, and 4 weeks for an initial assessment).
- Analysis: At each time point, analyze the samples for the quality control parameters listed above.

Analytical Method for Finrozole Quantification

A validated high-performance liquid chromatography (HPLC) method is recommended for the accurate quantification of **Finrozole** in the formulations. A starting point for method development can be adapted from published methods for other non-steroidal aromatase inhibitors.

Example HPLC Conditions (to be optimized for **Finrozole**):

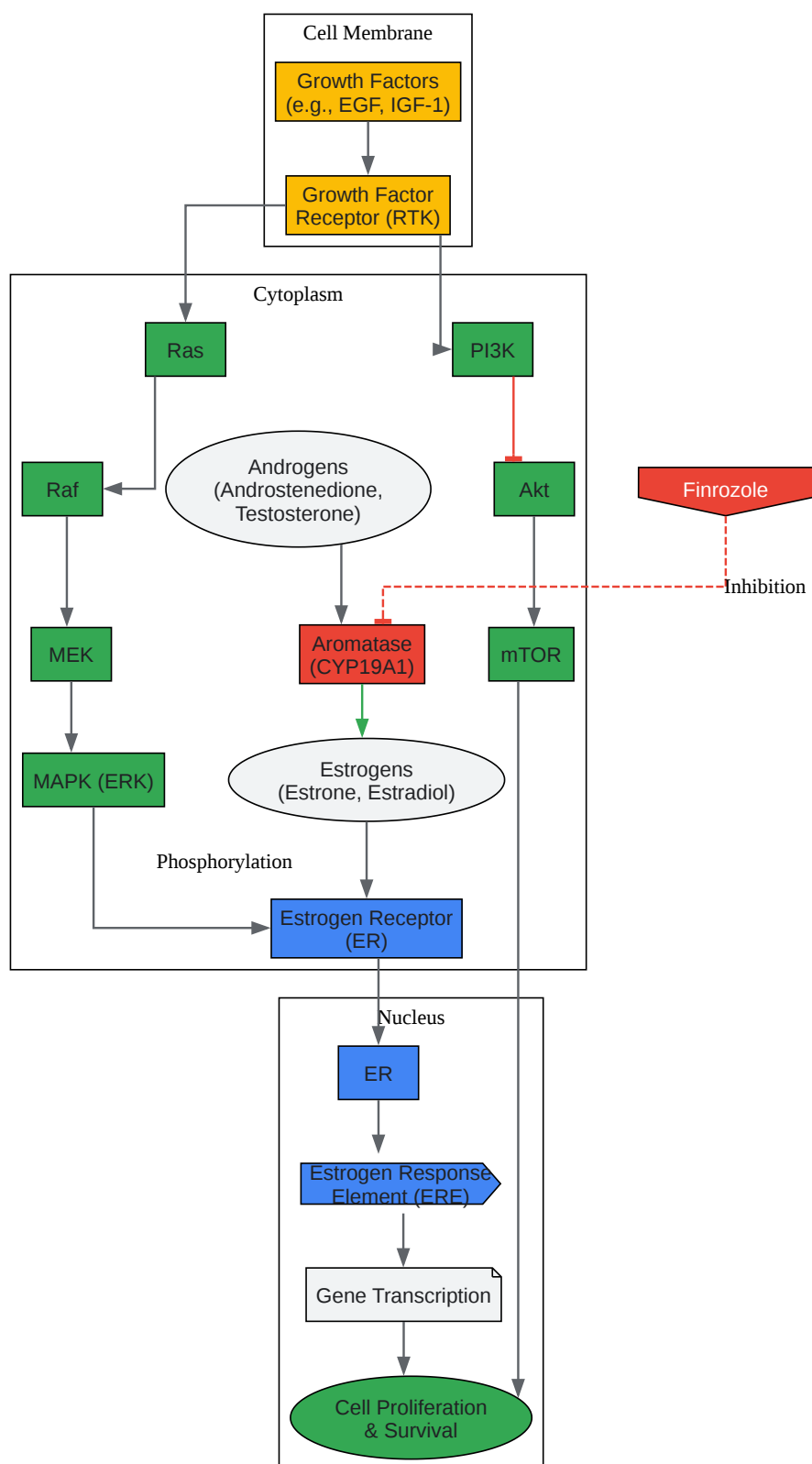
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water or a buffer solution (e.g., phosphate buffer).
- Flow Rate: 1.0 mL/min
- Detection: UV at an appropriate wavelength (to be determined by UV scan of **Finrozole**).

- Injection Volume: 10-20 μ L
- Column Temperature: 30°C

Method validation should be performed according to ICH guidelines to ensure linearity, accuracy, precision, and specificity.

Visualizations

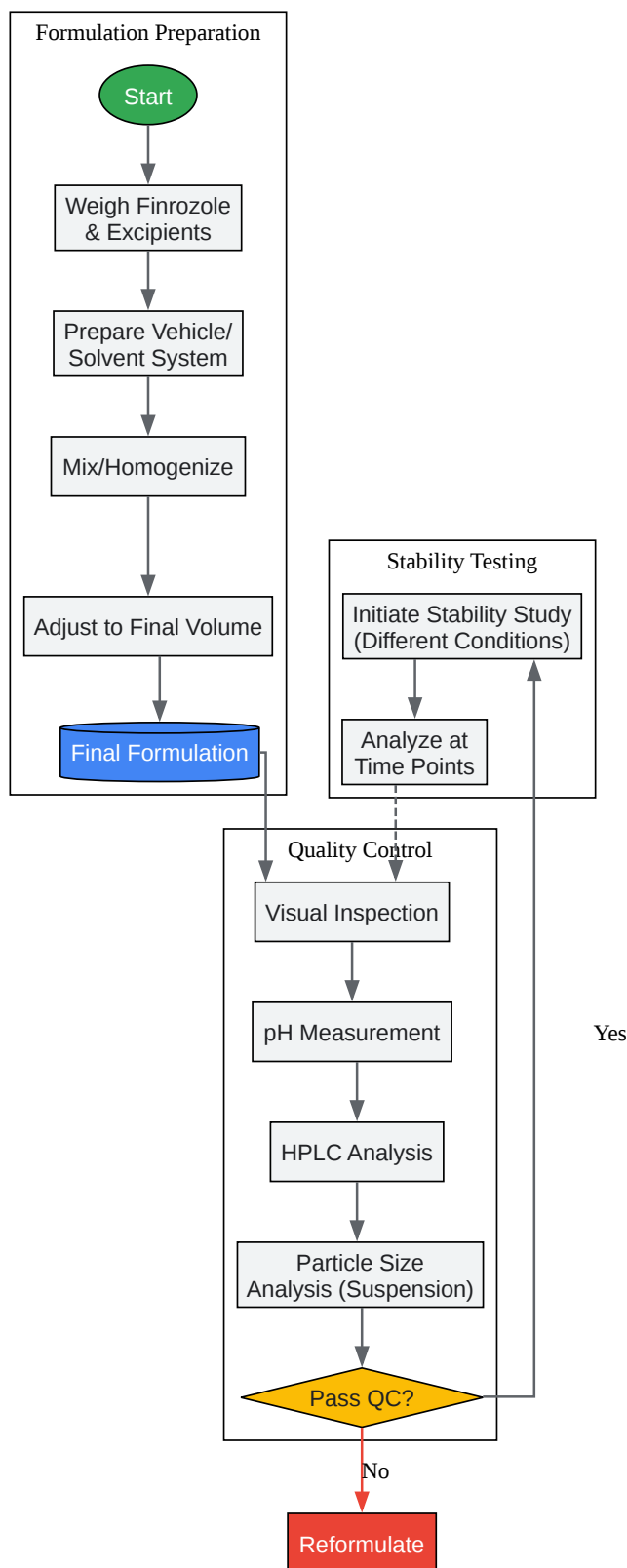
Signaling Pathway of Aromatase Inhibition



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Caption: Signaling pathway of **Finrozole**'s action as an aromatase inhibitor.

Experimental Workflow for Finrozole Formulation



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Caption: Workflow for the formulation and quality control of **Finrozole**.

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